

2-Chloro-7-iodonaphthalene melting point and physical data

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Chloro-7-iodonaphthalene

CAS No.: 858024-77-8

Cat. No.: B3331780

[Get Quote](#)

Technical Guide: 2-Chloro-7-iodonaphthalene

CAS Registry Number: 858024-77-8^[1]

Executive Summary

2-Chloro-7-iodonaphthalene is a mixed-halogenated naphthalene scaffold utilized primarily for its differential reactivity. The significant difference in bond dissociation energies between the C–I (approx. 65 kcal/mol) and C–Cl (approx. 95 kcal/mol) bonds allows for highly selective sequential cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig). This "orthogonal" reactivity makes it an essential building block for constructing non-centrosymmetric 2,7-disubstituted naphthalenes found in OLED transport materials and pharmaceutical agents.

Physical & Chemical Data Profile

The following data consolidates available experimental identifiers and predicted physicochemical constants based on structural analogs (2-chloronaphthalene and 2-iodonaphthalene).

Table 1: Physicochemical Specifications

Property	Value / Description	Source/Note
CAS Number	858024-77-8	Chemical Abstracts Service
Molecular Formula	C ₁₀ H ₆ ClI	—
Molecular Weight	288.51 g/mol	—
Appearance	Off-white to pale yellow crystalline solid	Observed in analogs
Melting Point	65–75 °C (Predicted range)	Note 1
Boiling Point	~340 °C (at 760 mmHg)	Predicted
Density	1.9 ± 0.1 g/cm ³	Predicted
Solubility	Soluble in CHCl ₃ , DCM, THF, Toluene; Insoluble in water.	Lipophilic aromatic
SMILES	<chem>Clc1ccc2cc(I)ccc2c1</chem>	—

Note 1 (Melting Point): While specific experimental melting points for this isomer are rarely indexed in open public databases, structural analogs suggest a solid phase. 2-Chloronaphthalene melts at 59.5°C, and 2-iodonaphthalene melts at 54°C. The 2,7-substitution pattern typically increases lattice energy due to symmetry, likely elevating the melting point slightly above the mono-substituted precursors.

Synthesis & Experimental Protocols

The most reliable synthetic route to **2-chloro-7-iodonaphthalene** is via the Sandmeyer Reaction, starting from commercially available 7-amino-2-chloronaphthalene (or generated via Bucherer reaction from the corresponding naphthol).

Protocol: Iodination via Diazotization (Sandmeyer)

Reaction Overview:

- Diazotization: Conversion of the amine to a diazonium salt using sodium nitrite and acid.

- Iodination: Displacement of the diazonium group by iodide (KI).

Step-by-Step Methodology

Reagents:

- 7-Amino-2-chloronaphthalene (1.0 equiv)
- Sodium Nitrite (NaNO_2 , 1.2 equiv)
- Potassium Iodide (KI, 2.0 equiv)
- Hydrochloric Acid (HCl, 6M) or Sulfuric Acid (H_2SO_4)
- Solvent: Water/Acetonitrile mixture (1:1)

Procedure:

- Solubilization: Suspend 7-amino-2-chloronaphthalene in 6M HCl at 0°C. Ensure vigorous stirring to create a fine suspension or partial solution.
- Diazotization: Dropwise add an aqueous solution of NaNO_2 (1.2 equiv) while maintaining the internal temperature below 5°C. Stir for 30 minutes. The mixture should become clear or change color as the diazonium salt forms.
 - Checkpoint: Test for excess nitrous acid using starch-iodide paper (should turn blue instantly).
- Substitution: Dissolve KI (2.0 equiv) in a minimal amount of water. Slowly add this solution to the cold diazonium mixture.
 - Observation: Nitrogen gas evolution () will be vigorous. The solution will turn dark brown/purple due to iodine liberation.
- Work-up: Allow the reaction to warm to room temperature and stir for 2 hours. Heat to 60°C for 30 minutes to ensure completion.
- Quenching: Quench excess iodine with saturated aqueous sodium thiosulfate (

) until the dark color fades to yellow/tan.

- Extraction: Extract with Dichloromethane (DCM) (3x). Wash combined organics with brine, dry over anhydrous

, and concentrate in vacuo.

- Purification: Recrystallize from ethanol or purify via silica gel flash chromatography (Hexanes/EtOAc 95:5) to yield the product as an off-white solid.

Reactivity & Applications (Mechanism)[3]

The utility of **2-chloro-7-iodonaphthalene** lies in its chemoselective functionalization.

- Site A (C-7 Iodine): Weakest bond. Reacts first in Palladium-catalyzed cross-couplings (Suzuki, Sonogashira) at low temperatures (RT to 60°C).
- Site B (C-2 Chlorine): Stronger bond. Remains intact during the first coupling. Requires harsher conditions (bulky phosphine ligands like XPhos/SPhos, higher temps >100°C) to react.

Diagram 1: Synthesis & Reactivity Workflow



[Click to download full resolution via product page](#)

Caption: Synthesis via Sandmeyer reaction followed by sequential Pd-catalyzed cross-coupling exploiting the reactivity difference between I and Cl.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 7056, 2-Chloronaphthalene. Retrieved from [\[Link\]](#)

- Chemical Abstracts Service (CAS).CAS Registry Number 858024-77-8. American Chemical Society.
- Organic Syntheses.General Procedure for Sandmeyer Iodination. Org. Synth. Coll. Vol. 2, p. 351. (Standard Reference for Protocol).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Page loading... \[wap.guidechem.com\]](#)
- To cite this document: BenchChem. [2-Chloro-7-iodonaphthalene melting point and physical data]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3331780/docs#2-chloro-7-iodonaphthalene-melting-point-and-physical-data\]](https://www.benchchem.com/product/b3331780/docs#2-chloro-7-iodonaphthalene-melting-point-and-physical-data)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)